

EBC-46 (Tigilanol Tiglate): A Deep Dive into its Molecular Pathways in Oncology

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Compound of Interest		
Compound Name:	Tigilanol Tiglate	
Cat. No.:	B611374	Get Quote

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Introduction

EBC-46, chemically known as **tigilanol tiglate**, is a novel small molecule diterpene ester derived from the seeds of the Australian blushwood tree, Fontainea picrosperma. It is being developed as an intratumoral agent for the treatment of a range of solid tumors. EBC-46 has demonstrated a rapid and potent anti-tumor effect in both veterinary and human clinical trials, leading to its approval under the trade name STELFONTA® for the treatment of canine mast cell tumors.[1][2] This technical guide provides an in-depth analysis of the molecular pathways underpinning the therapeutic action of EBC-46, offering a valuable resource for researchers and professionals in the field of oncology drug development.

The mechanism of action of EBC-46 is multifaceted, primarily revolving around the activation of specific isoforms of Protein Kinase C (PKC). This initial event triggers a cascade of downstream effects, including direct tumor cell death (oncolysis), disruption of the tumor vasculature, and the induction of a potent localized inflammatory response, which collectively contribute to the rapid and efficient ablation of solid tumors.[1][3]

Core Molecular Pathway: Protein Kinase C Activation





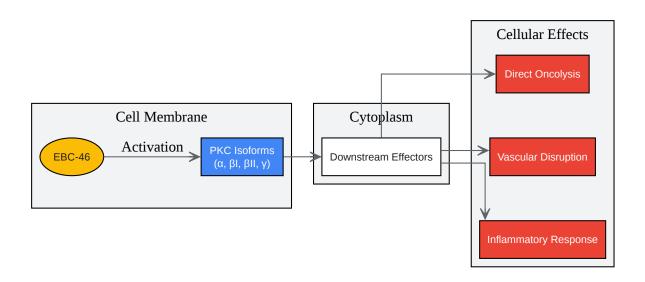


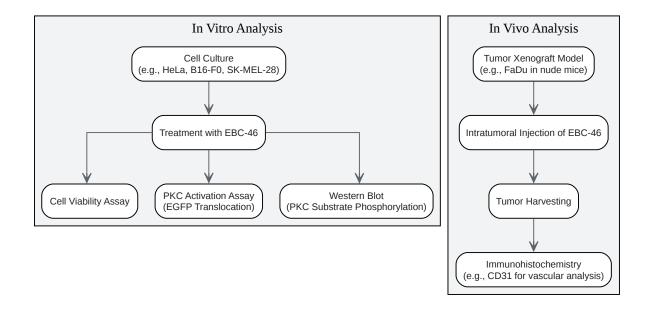
The central tenet of EBC-46's molecular action is its role as a potent activator of the Protein Kinase C (PKC) family of enzymes. [4] PKCs are serine/threonine kinases that play crucial roles in regulating various cellular processes, including proliferation, differentiation, and apoptosis. EBC-46 has been shown to selectively activate a specific subset of PKC isoforms, primarily the classical (conventional) isoforms: PKC- α , PKC- β I, PKC- β II, and to a lesser extent, the novel isoform PKC- γ .

This activation is critical for the anti-tumor efficacy of EBC-46. Studies have demonstrated that the co-injection of a pan-PKC inhibitor, bisindolylmaleimide-1, significantly reduces the therapeutic effect of EBC-46 in vivo. The activation of these specific PKC isoforms initiates a complex and interconnected series of downstream signaling events that ultimately lead to tumor destruction.

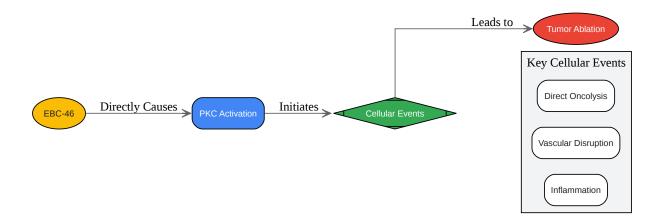
Signaling Pathway Diagram











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